Application Notes and Protocols for N-Desmethyl Enzalutamide-d6 Solution Preparation

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Compound of Interest

Compound Name: *N-Desmethyl Enzalutamide-d6*

Cat. No.: *B12425026*

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These application notes provide detailed protocols for the preparation of stock solutions and working standards of **N-Desmethyl Enzalutamide-d6**, a critical internal standard for the accurate quantification of N-Desmethyl Enzalutamide in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Overview

N-Desmethyl Enzalutamide-d6 is the deuterium-labeled analog of N-Desmethyl Enzalutamide, the primary active metabolite of the anti-androgen drug Enzalutamide. Its use as an internal standard is crucial for correcting variations during sample preparation and analysis, thereby ensuring the accuracy and precision of bioanalytical methods.[1] These protocols outline the steps for preparing robust and stable stock and working solutions.

Quantitative Data Summary

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The following tables summarize the key quantitative parameters for the preparation of **N-Desmethyl Enzalutamide-d6** solutions.

Table 1: Stock Solution Preparation

Parameter	Value	Source
Compound	N-Desmethyl Enzalutamide-d6	-
Solvent	Dimethyl Sulfoxide (DMSO)	[2]
Concentration	1 mg/mL	[2]
Storage Temperature	-20°C to -80°C	-
Long-term Stability	At least 11 months at -40°C	[3]

Table 2: Working Standard Preparation

Parameter	Value	Source
Intermediate Solution Solvent	Methanol or Acetonitrile	[2]
Final Working Solution Solvent	Methanol or Acetonitrile	[2][4]
Recommended Final Concentration	100 ng/mL	[4]
Storage Temperature	2-8°C (short-term)	-
Stability	Freshly prepared daily is recommended	[5]

Experimental Protocols

Preparation of **N-Desmethyl Enzalutamide-d6** Stock Solution (1 mg/mL)

This protocol describes the preparation of a 1 mg/mL stock solution of **N-Desmethyl Enzalutamide-d6** in DMSO.

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Materials:

- **N-Desmethyl Enzalutamide-d6** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), LC-MS grade
- Calibrated analytical balance
- Volumetric flask (e.g., 1 mL or 5 mL)
- Calibrated pipettes
- Amber glass vials for storage

Procedure:

- Accurately weigh the required amount of **N-Desmethyl Enzalutamide-d6** powder using a calibrated analytical balance. For a 1 mg/mL solution in a 1 mL volumetric flask, weigh 1 mg.
- Carefully transfer the weighed powder into the volumetric flask.
- Add a small amount of DMSO to the flask to dissolve the powder. Vortex briefly if necessary.
- Once dissolved, add DMSO to the volumetric flask up to the calibration mark.
- Cap the flask and invert it several times to ensure a homogenous solution.
- Aliquot the stock solution into amber glass vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C. Stock solutions have been shown to be stable for at least 11 months at -40°C.[3]

Preparation of **N-Desmethyl Enzalutamide-d6** Working Standards (e.g., 100 ng/mL)

This protocol outlines the serial dilution of the 1 mg/mL stock solution to prepare a 100 ng/mL working standard. It is recommended to prepare working solutions fresh on the day of analysis.[5]

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Materials:

- 1 mg/mL **N-Desmethyl Enzalutamide-d6** stock solution in DMSO
- Methanol or Acetonitrile, LC-MS grade
- Calibrated pipettes
- Microcentrifuge tubes or volumetric flasks

Procedure:

Step 1: Intermediate Dilution (10 µg/mL)

- Pipette 990 µL of methanol or acetonitrile into a clean microcentrifuge tube.
- Add 10 µL of the 1 mg/mL **N-Desmethyl Enzalutamide-d6** stock solution to the tube.
- Vortex the solution thoroughly. This creates an intermediate solution with a concentration of 10 µg/mL (a 1:100 dilution).

Step 2: Final Working Standard (100 ng/mL)

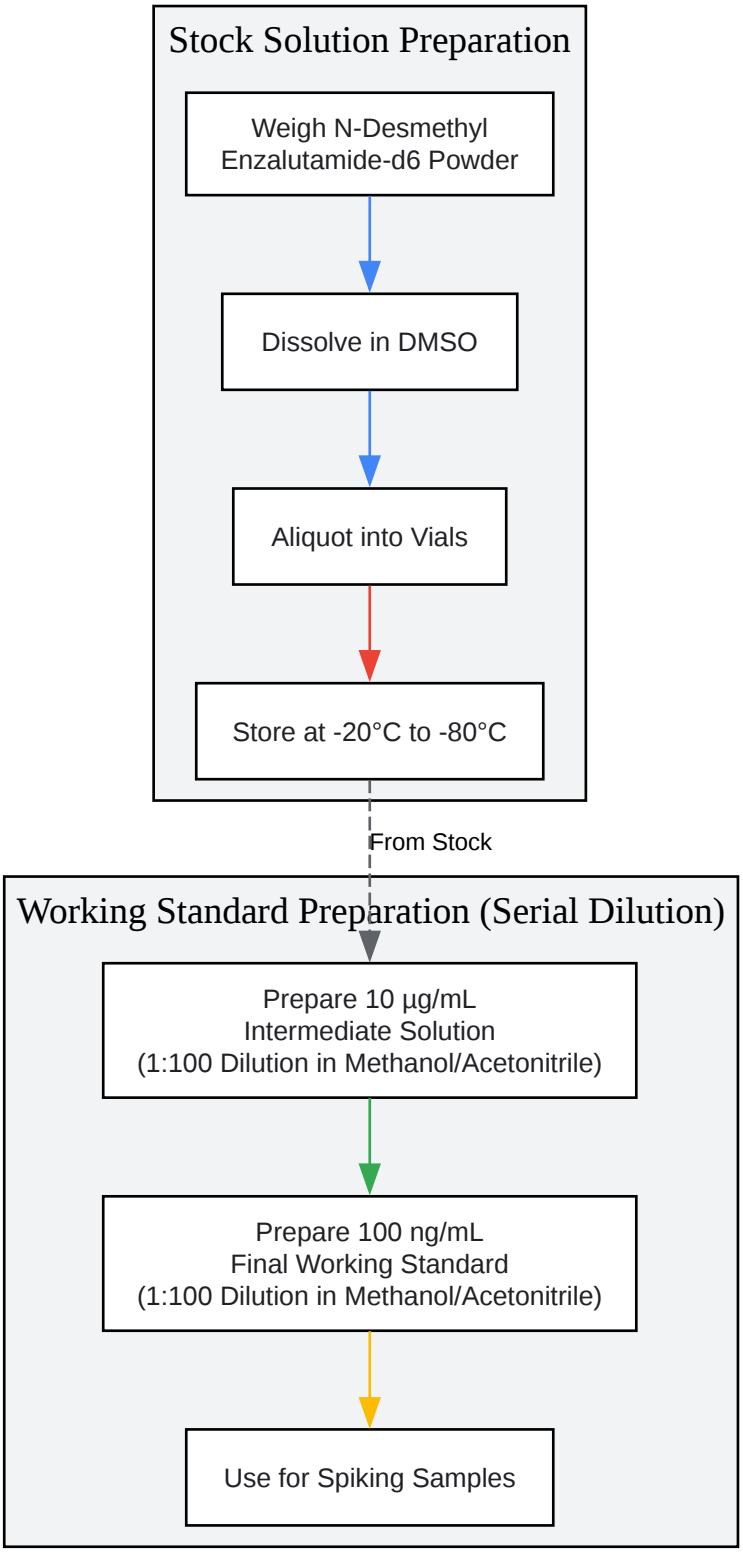
- Pipette 990 µL of methanol or acetonitrile into a new clean microcentrifuge tube.
- Add 10 µL of the 10 µg/mL intermediate solution to the tube.
- Vortex the solution thoroughly. This results in the final 100 ng/mL working standard (a further 1:100 dilution).

This working solution is now ready to be spiked into calibration standards and quality control samples.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the preparation of **N-Desmethyl Enzalutamide-d6** stock and working solutions.

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Caption: Workflow for **N-Desmethyl Enzalutamide-d6** Solution Preparation.

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